

Personal protective equipment for handling 3,5-Dichlorobenzaldehyde

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Compound of Interest

Compound Name: 3,5-Dichlorobenzaldehyde

Cat. No.: B167965

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Essential Safety and Handling Guide for 3,5-Dichlorobenzaldehyde

This guide provides immediate safety, operational, and disposal protocols for laboratory professionals handling **3,5-Dichlorobenzaldehyde**. Adherence to these procedures is critical for ensuring a safe laboratory environment and minimizing risks associated with this chemical.

Chemical Profile and Hazards

3,5-Dichlorobenzaldehyde (CAS No. 10203-08-4) is a solid, white to light yellow crystalline substance.^[1] It is classified as a hazardous chemical that can cause severe skin burns and eye damage.^{[2][3]} Inhalation may lead to respiratory irritation.^[3]

Hazard Identification and Classification

Hazard Class	GHS Classification	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 1B/1C	Danger	H314: Causes severe skin burns and eye damage[2][3][4]
Serious Eye Damage/Irritation	Category 1	Danger	H314: Causes severe skin burns and eye damage[2][3][4]
Specific target organ toxicity — single exposure	May cause respiratory irritation	Warning	H335: May cause respiratory irritation[3]

Personal Protective Equipment (PPE)

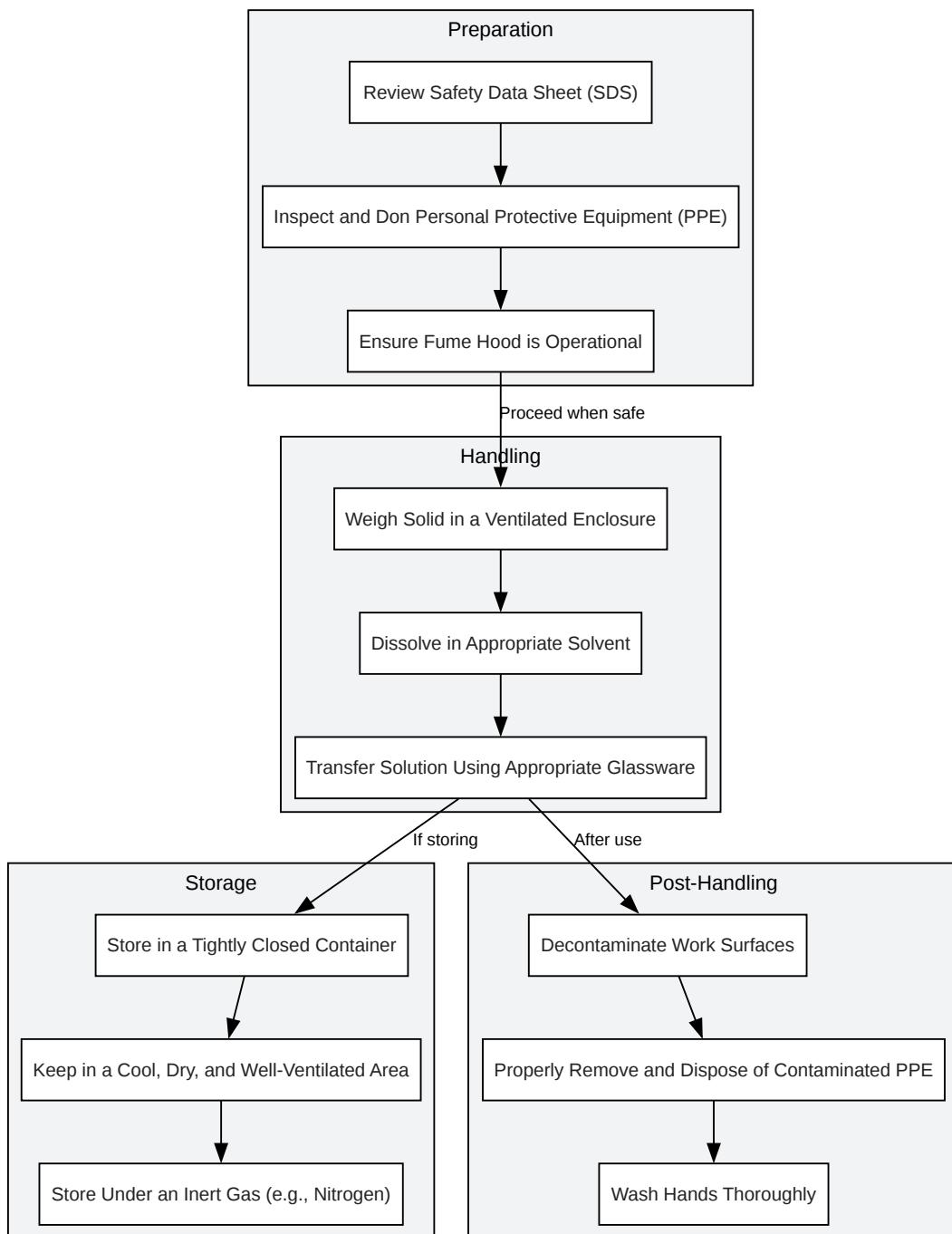
The following personal protective equipment is mandatory when handling **3,5-Dichlorobenzaldehyde** to prevent exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or glasses with side-shields conforming to EN166 or NIOSH standards. A face shield is also recommended.[3] [5]	To protect against splashes and dust that can cause severe eye damage.[2][3]
Hand Protection	Chemical-resistant gloves (e.g., PVC, nitrile rubber with a minimum thickness of 0.11 mm). Gloves must be inspected before use and disposed of properly after.[3][5]	To prevent skin contact which can cause severe burns.[2][3]
Body Protection	A lab coat, impervious clothing, or a chemical-resistant suit.[3] [5]	To protect the skin from accidental splashes or spills.[3]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate particulate filter is necessary.[2][3]	To prevent inhalation of dust which may cause respiratory irritation.[3]

Operational Plan: Handling and Storage

A systematic approach to handling and storing **3,5-Dichlorobenzaldehyde** is essential to maintain its integrity and prevent accidental exposure.

Operational Workflow for 3,5-Dichlorobenzaldehyde

[Click to download full resolution via product page](#)**Caption:** A stepwise workflow for the safe handling and storage of **3,5-Dichlorobenzaldehyde**.

Handling Procedures

- Preparation: Before handling, thoroughly review the Safety Data Sheet (SDS).[\[6\]](#) Ensure that a safety shower and eyewash station are readily accessible.[\[2\]](#) Work should be conducted in a well-ventilated chemical fume hood.[\[7\]](#)
- Weighing and Transfer: Avoid generating dust when handling the solid material.[\[3\]](#) Use appropriate tools and techniques to weigh and transfer the chemical.
- Solution Preparation: When dissolving, add the solid to the solvent slowly to avoid splashing.

Storage Procedures

Store **3,5-Dichlorobenzaldehyde** in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[\[2\]](#) It is also recommended to store it under an inert atmosphere, such as nitrogen, as it is air-sensitive.[\[2\]](#)

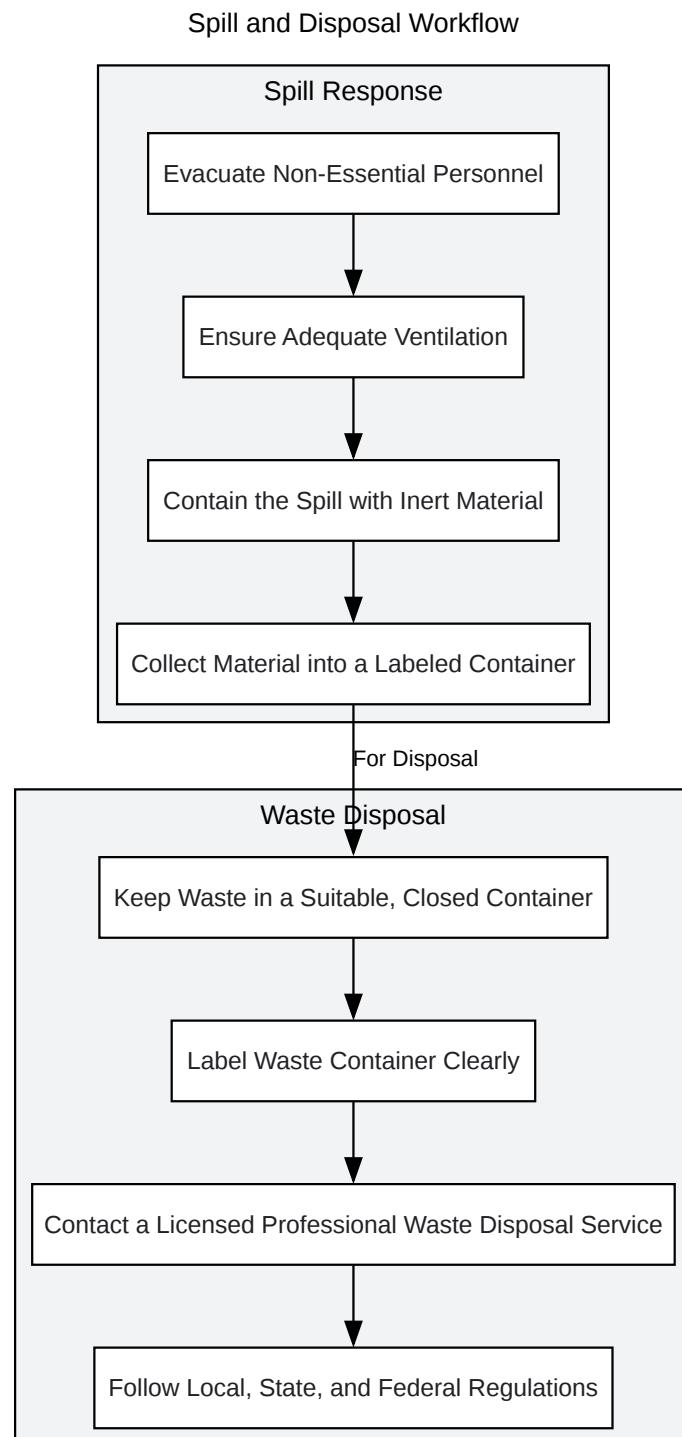
Emergency and Disposal Plan

Immediate and appropriate action during an emergency is critical. A clear and practiced disposal plan is necessary for environmental and personal safety.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[2][3]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[2][3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][3]

Spill and Disposal Procedures



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Caption: A procedural diagram for responding to spills and disposing of **3,5-Dichlorobenzaldehyde** waste.

In the event of a spill, evacuate the area and ensure it is well-ventilated.^[3] Wearing appropriate PPE, cover the spill with a dry, inert material such as sand or earth and transfer it to a sealed container for disposal.^[3] Do not allow the chemical to enter drains.^[3]

Waste disposal should be conducted by a licensed professional waste disposal service.^{[3][5]} The material may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.^[5] All disposal methods must be in accordance with local, state, and federal regulations.^[5]

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